

Optimizing storage conditions to maintain Vancomycin Hydrochloride potency

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Compound of Interest

Compound Name: Vancomycin Hydrochloride

Cat. No.: B1140642

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Vancomycin Hydrochloride Technical Support Center

Welcome to the Technical Support Center for **Vancomycin Hydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on optimizing storage conditions to maintain the potency and integrity of **Vancomycin Hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for lyophilized **Vancomycin Hydrochloride** powder?

A1: Lyophilized **Vancomycin Hydrochloride** powder should be stored at a controlled room temperature of 20°C to 25°C (68°F to 77°F).[1][2] The product is oxygen-sensitive and should be kept in its original container until use.[1][2] Long-term storage beyond two years may lead to discoloration of the powder, turning it pink and then brown.[3]

Q2: How should I reconstitute and dilute **Vancomycin Hydrochloride** for experimental use?

A2: To reconstitute, add Sterile Water for Injection to the vial to achieve a concentration of 50 mg/mL.[1][2] For intravenous use, this reconstituted solution must be further diluted in a suitable infusion solution, such as 0.9% Sodium Chloride Injection or 5% Dextrose Injection.[1]

[4] The final concentration for administration should generally not exceed 5 mg/mL to minimize the risk of infusion-related reactions.[4][5]

Q3: How long is a reconstituted solution of **Vancomycin Hydrochloride** stable?

A3: After reconstitution with Sterile Water for Injection, the solution can be stored in a refrigerator for up to 14 days without a significant loss of potency.[1][2][4]

Q4: What is the stability of **Vancomycin Hydrochloride** after dilution in IV fluids?

A4: The stability of the diluted solution depends on the infusion fluid and storage temperature. Solutions diluted with 5% Dextrose Injection or 0.9% Sodium Chloride Injection can be stored in a refrigerator for 14 days.[1][4] When diluted with other infusion fluids like Lactated Ringer's Injection, the refrigerated storage period is 96 hours.[1]

Troubleshooting Guide

Issue 1: My **Vancomycin Hydrochloride** solution has turned cloudy or formed a precipitate.

- Possible Cause 1: High Concentration. Higher concentrations of vancomycin are more likely to precipitate.[4] It is recommended to dilute solutions to 5 mg/mL or less.[4] At concentrations of 80 mg/mL in saline solution, visible particles have been observed between 22 and 24 hours of infusion at 25°C.[6]
- Possible Cause 2: Incompatibility with other compounds. Vancomycin has a low pH (2.5 to 4.5 after reconstitution) and can be physically or chemically unstable when mixed with other compounds, especially alkaline solutions.[1][4] Mixtures with beta-lactam antibiotics are known to be physically incompatible.[4] It is recommended to flush intravenous lines between the administration of different antibiotics.[4]
- Possible Cause 3: Low Temperature. While refrigeration is recommended for storage, freezing of diluted solutions can cause precipitation. However, this precipitate should dissolve at room temperature without affecting potency.[5] Do not refreeze thawed solutions.[5][7]
- Troubleshooting Steps:

- Visually inspect the solution for particulate matter and discoloration before use.[\[1\]](#)
- If precipitation is observed, verify the concentration and diluent used.
- If mixing with other drugs, check for compatibility information.
- If the solution was frozen, allow it to thaw completely at room temperature and agitate to ensure any precipitate has redissolved.[\[5\]](#)[\[7\]](#)

Issue 2: The lyophilized powder has changed color.

- Possible Cause: Age and Exposure to Oxygen. **Vancomycin hydrochloride** powder can change color to pink and then brown after prolonged storage (e.g., two years), which may indicate a loss of quality.[\[3\]](#) The product is also oxygen-sensitive.[\[1\]](#)[\[2\]](#)
- Troubleshooting Steps:
 - Check the expiration date of the product.
 - Ensure the vial was properly sealed and stored away from air exposure.
 - If the powder is discolored, it is recommended not to use it as it may not meet pharmacopeial requirements.[\[3\]](#)

Issue 3: I am observing a loss of potency in my **Vancomycin Hydrochloride** solution.

- Possible Cause 1: Improper Storage Temperature. Storing diluted solutions at room temperature for extended periods can lead to a loss of potency. For example, at 24°C, a potency loss of less than 6% was observed over 17 days, whereas refrigerated or frozen samples showed less than 1% loss over 63 days.[\[8\]](#)
- Possible Cause 2: Incorrect pH. The stability of vancomycin is pH-dependent. The reconstituted solution has an acidic pH of 2.5 to 4.5.[\[1\]](#) Significant deviations from this range can accelerate degradation.
- Possible Cause 3: Exposure to Light. While some studies show stability for short periods without light protection, it is good practice to protect solutions from light, especially during long-term storage.[\[6\]](#)[\[9\]](#)

- Troubleshooting Steps:
 - Review your storage procedures and ensure they align with the recommended temperature and duration guidelines.
 - Verify the pH of your solution if you suspect it may be outside the optimal range.
 - To confirm potency, use a stability-indicating analytical method such as High-Performance Liquid Chromatography (HPLC).[\[10\]](#)[\[11\]](#)

Data Presentation

Table 1: Stability of Reconstituted and Diluted Vancomycin Hydrochloride Solutions

Concentration	Diluent	Storage Temperature	Duration	Potency Retention	Reference
50 mg/mL	Sterile Water for Injection	Refrigerated	14 days	No significant loss	[1] [2]
5 mg/mL	5% Dextrose or 0.9% NaCl	Refrigerated	14 days	No significant loss	[1] [4]
5 mg/mL	Lactated Ringer's Injection	Refrigerated	96 hours	No significant loss	[1]
5 mg/mL	5% Dextrose or 0.9% NaCl	24°C (Room Temp)	17 days	>94%	[8]
5 mg/mL	5% Dextrose or 0.9% NaCl	5°C (Refrigerated)	63 days	>99%	[8]
5 mg/mL	5% Dextrose or 0.9% NaCl	-10°C (Frozen)	63 days	>99%	[8]
25 mg/mL	Ora-Sweet & Water (1:1)	4°C (Refrigerated)	75 days	>93.6%	[12]
25 mg/mL	Ora-Sweet & Water (1:1)	25°C (Room Temp)	30 days	>90%	[12]
41.66 mg/mL	5% Dextrose or 0.9% NaCl	Ambient Temperature	48 hours	>90%	[13]

Table 2: pH of Reconstituted Vancomycin Hydrochloride Solutions

Concentration	Diluent	pH Range	Reference
50 mg/mL	Sterile Water for Injection	2.5 - 4.5	[1][2][14]
41.66 mg/mL	5% Dextrose or 0.9% NaCl	~3.17	[9]
62.5 mg/mL	0.9% NaCl	~3.57	[15]
83.3 mg/mL	0.9% NaCl	~3.54	[15]
62.5 mg/mL	5% Dextrose	~3.26	[15]
83.3 mg/mL	5% Dextrose	~3.32	[15]

Experimental Protocols

Protocol 1: Stability Testing of Vancomycin Hydrochloride Solution via HPLC

This protocol outlines a general method for assessing the chemical stability of a prepared **Vancomycin Hydrochloride** solution.

- Preparation of Standard and Sample Solutions:
 - Prepare a stock solution of **Vancomycin Hydrochloride** reference standard in deionized water (e.g., 1000 µg/mL).[10]
 - Create a series of standard solutions by diluting the stock solution to concentrations ranging from 1 to 100 µg/mL.[10]
 - Prepare your experimental sample solutions of **Vancomycin Hydrochloride** in the desired diluent and concentration. At specified time points, dilute these samples to fall within the range of the standard curve.
- Chromatographic Conditions:
 - Column: C18 or C8 column (e.g., 250 x 4.6 mm, 5 µm particle size).[10][16]

- Mobile Phase: A common mobile phase is a mixture of a buffer (e.g., citrate buffer pH 4 or phosphate buffer) and an organic solvent like acetonitrile and/or methanol.[10][17] An example ratio is 85:10:5 (v/v/v) of citrate buffer:acetonitrile:methanol.[10]
- Flow Rate: Typically 1 mL/min.[10]
- Detection: UV detection at 280 nm or 210-282 nm.[10][11][17]
- Temperature: Column oven at 30°C.[15]
- Analysis:
 - Inject the standard solutions to generate a calibration curve by plotting peak area against concentration.
 - Inject the prepared samples at each time point.
 - Calculate the concentration of **Vancomycin Hydrochloride** in the samples using the calibration curve.
 - Determine the percentage of the initial concentration remaining at each time point. A solution is generally considered stable if the concentration remains $\geq 90\%$ of the initial concentration.[9][18]

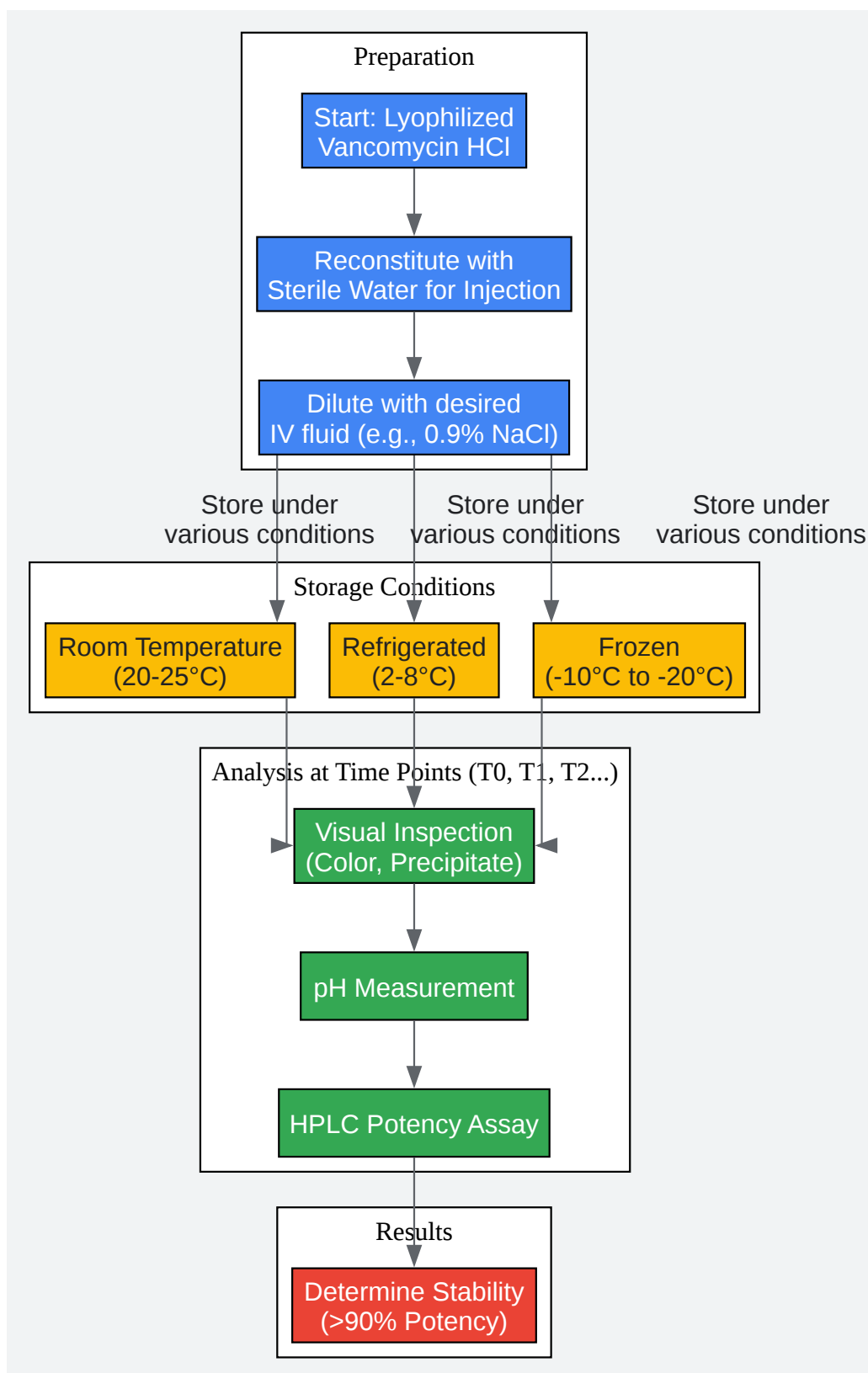
Protocol 2: Forced Degradation Study

To ensure the analytical method is stability-indicating, forced degradation studies are performed.

- Acid and Base Hydrolysis:
 - Expose the **Vancomycin Hydrochloride** solution to acidic conditions (e.g., 4 N HCl at 20°C for 2 hours) and basic conditions (e.g., 4 N NaOH at 20°C for 15 minutes).[6][18]
- Thermal Degradation:
 - Heat the solution at an elevated temperature (e.g., 80°C for 300 minutes).[6][18]

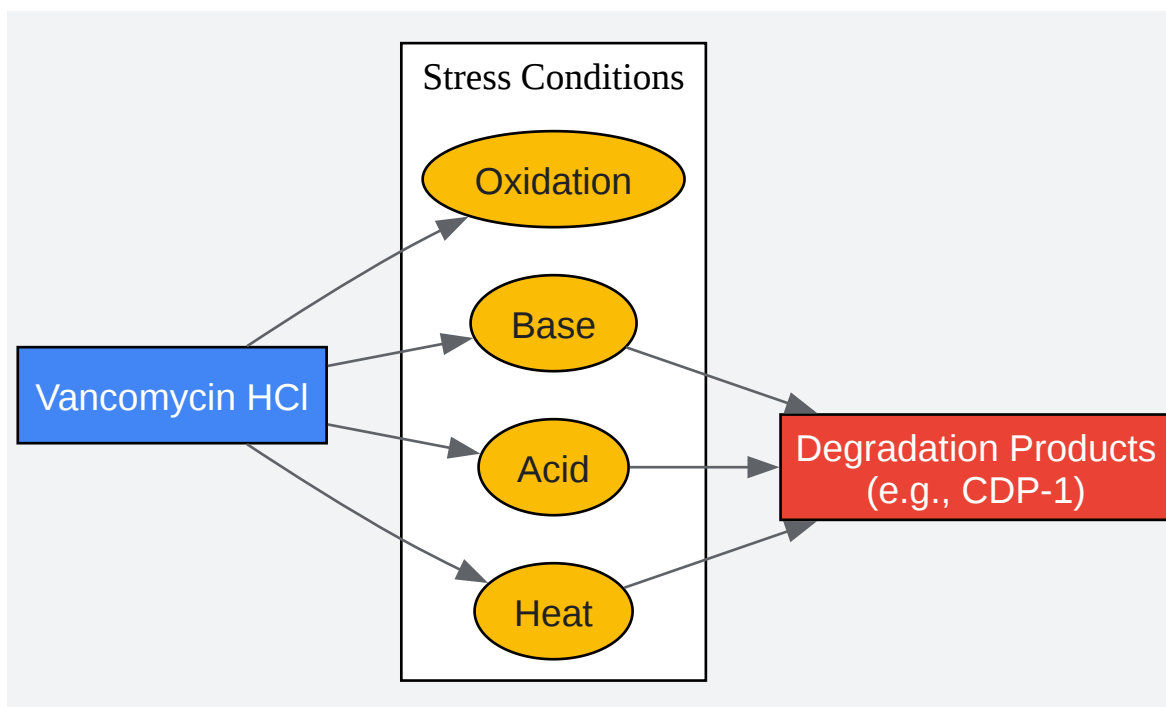
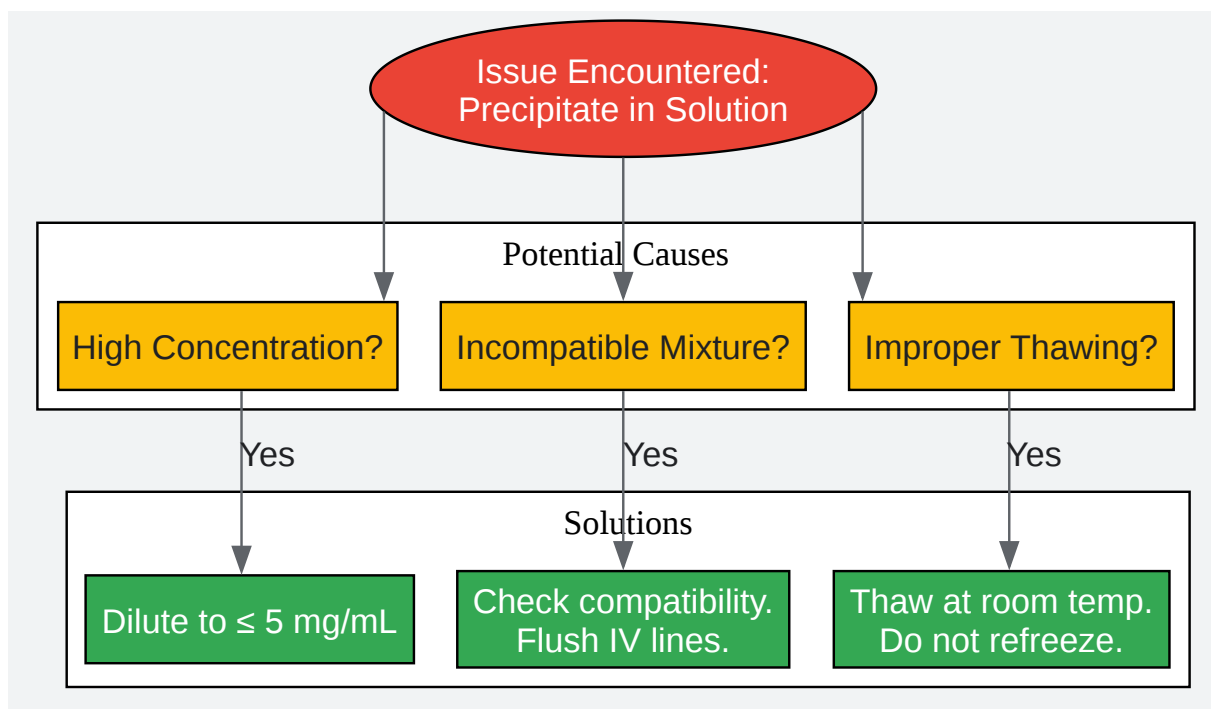
- Oxidative Degradation:
 - Treat the solution with an oxidizing agent (e.g., 1% H₂O₂ at 20°C for 3 hours).[\[6\]](#)[\[18\]](#)
- Analysis:
 - Analyze the stressed samples using the HPLC method. The method is considered stability-indicating if the degradation product peaks are well-resolved from the parent Vancomycin peak.[\[10\]](#)

Visualizations



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Caption: Workflow for **Vancomycin Hydrochloride** stability testing.



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References

- 1. labeling.pfizer.com [labeling.pfizer.com]
- 2. accessdata.fda.gov [accessdata.fda.gov]
- 3. EP2520282A2 - Vials of vancomycin vhlordrate with improved stability - Google Patents [patents.google.com]
- 4. globalrph.com [globalrph.com]
- 5. publications.ashp.org [publications.ashp.org]
- 6. ejhp.bmj.com [ejhp.bmj.com]
- 7. accessdata.fda.gov [accessdata.fda.gov]
- 8. Stability of vancomycin hydrochloride in 5% dextrose and 0.9% sodium chloride injections - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. ejhp.bmj.com [ejhp.bmj.com]
- 10. ptfarm.pl [ptfarm.pl]
- 11. scielo.br [scielo.br]
- 12. Stability of Vancomycin 25 mg/mL in Ora-Sweet and Water in Unit-Dose Cups and Plastic Bottles at 4°C and 25°C - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. VANCOMYCIN HYDROCHLORIDE FOR INJECTION, USP(Formerly: Sterile Vancomycin Hydrochloride)(For Intravenous Use After Dilution) [dailymed.nlm.nih.gov]
- 15. Physicochemical Stability of Vancomycin at High Concentrations in Polypropylene Syringes - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Quality Assessment of U.S. Marketplace Vancomycin for Injection Products Using High-Resolution Liquid Chromatography-Mass Spectrometry and Potency Assays - PMC [pmc.ncbi.nlm.nih.gov]
- 17. walshmedicalmedia.com [walshmedicalmedia.com]
- 18. Evaluation of the stability of vancomycin solutions at concentrations used in clinical services - PMC [pmc.ncbi.nlm.nih.gov]
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